

JNJ-42153605 Technical Support Center: Stability and Storage

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Compound of Interest

Compound Name: JNJ-42153605

Cat. No.: B608222

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This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **JNJ-42153605**. The following question-and-answer format addresses common issues and provides recommendations for proper handling and storage to ensure the integrity of the compound for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **JNJ-42153605**?

A1: Solid **JNJ-42153605** should be stored at -20°C for long-term stability.^{[1][2]} Some suppliers also indicate that storage at 4°C is acceptable for up to two years.^[3] For optimal longevity, storage at -20°C is recommended, which can ensure stability for at least three to four years.^{[1][2][3]}

Q2: How should I store **JNJ-42153605** once it is dissolved in a solvent?

A2: The storage conditions for **JNJ-42153605** in solvent depend on the solvent and the desired storage duration. For stock solutions prepared in solvents like DMSO or DMF, it is

recommended to aliquot the solution to avoid repeated freeze-thaw cycles and store at -80°C for up to two years or at -20°C for up to one year.[3][4]

Q3: Can I store aqueous solutions of **JNJ-42153605**?

A3: It is not recommended to store aqueous solutions of **JNJ-42153605** for more than one day. [2] **JNJ-42153605** is sparingly soluble in aqueous buffers, and prolonged storage in an aqueous environment may lead to degradation or precipitation.[2]

Q4: What solvents are suitable for dissolving **JNJ-42153605**?

A4: **JNJ-42153605** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).[1][2][3] One supplier notes a solubility of up to 16.67 mg/mL in DMSO and 30 mg/mL in DMF.[1][3] It is sparingly soluble in aqueous buffers.[2] For in vivo preparations, a suspended solution can be made using a combination of DMSO, PEG300, Tween-80, and saline.[3]

Q5: Are there any special handling precautions I should be aware of?

A5: Yes, **JNJ-42153605** should be handled with care. It is supplied as a crystalline solid.[1][2] It is important to note that the use of hygroscopic DMSO can significantly impact the solubility of the product, so using newly opened DMSO is recommended.[3] When preparing stock solutions, it is good practice to purge the solvent with an inert gas.[2] This material should be considered hazardous until further information is available, and appropriate personal protective equipment should be used.[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Compound	Compound may have precipitated out of solution. Incomplete dissolution. Use of old or wet solvent.	Gently warm the solution and vortex or sonicate to aid dissolution. ^[3] Ensure you are using a fresh, anhydrous grade of the recommended solvent (e.g., DMSO, DMF). ^[3]
Inconsistent Experimental Results	Compound degradation due to improper storage. Repeated freeze-thaw cycles of stock solutions.	Ensure the compound has been stored at the recommended temperature and protected from light. Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing. ^[4]
Precipitation in Aqueous Buffer	Low solubility of JNJ-42153605 in aqueous solutions.	To maximize solubility in aqueous buffers, first dissolve the compound in DMF and then dilute it with the aqueous buffer of choice. ^[2] Prepare fresh aqueous solutions daily and do not store them for more than 24 hours. ^[2]

Stability and Storage Conditions Summary

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	≥ 4 years	[1][2]
Solid Powder	-20°C	3 years	[3]
Solid Powder	4°C	2 years	[3]
In Solvent	-80°C	2 years	[3]
In Solvent	-20°C	1 year	[3][4]
Aqueous Solution	Not Recommended	< 24 hours	[2]

Experimental Protocols

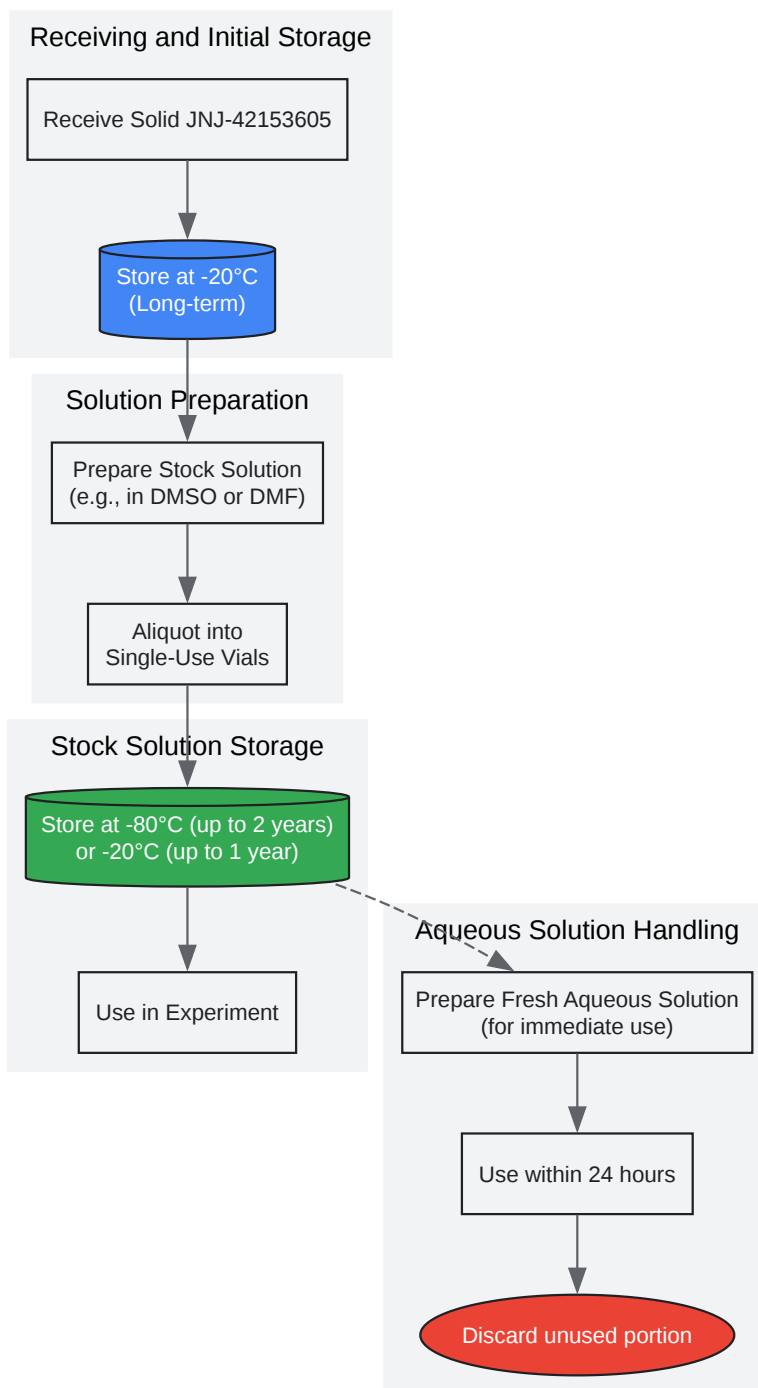
Protocol for Preparing a Stock Solution

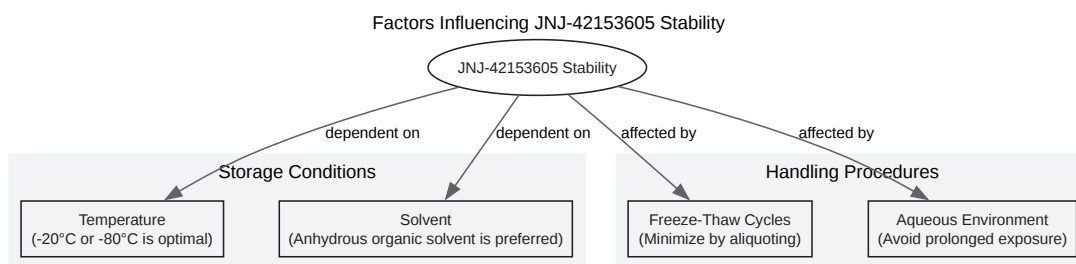
A standard protocol for preparing a stock solution of **JNJ-42153605** involves dissolving the crystalline solid in an appropriate organic solvent.[2]

- Materials: **JNJ-42153605** solid, anhydrous DMSO or DMF, inert gas (e.g., argon or nitrogen), sterile microcentrifuge tubes.
- Procedure: a. Allow the vial of solid **JNJ-42153605** to equilibrate to room temperature before opening to prevent condensation. b. Weigh the desired amount of the compound. c. Add the appropriate volume of anhydrous DMSO or DMF to achieve the desired concentration (e.g., for a 10 mM stock solution in DMSO, add the appropriate volume of DMSO to the calculated mass of **JNJ-42153605**). d. Purge the headspace of the vial with an inert gas before sealing to minimize oxidation.[2] e. Vortex or sonicate the solution until the solid is completely dissolved. f. Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

Visual Guides

JNJ-42153605 Handling and Storage Workflow





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